

1-Chloro-5-methylhexan-2-ol in triazole fungicide synthesis

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Compound of Interest

Compound Name: 1-Chloro-5-methylhexan-2-ol

CAS No.: 107323-80-8

Cat. No.: B2387763

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Application Note: **1-Chloro-5-methylhexan-2-ol** in Triazole Fungicide Synthesis

Part 1: Executive Summary & Core Directive

1-Chloro-5-methylhexan-2-ol (CAS 107323-80-8) serves as a critical chiral building block in the synthesis of sterol biosynthesis inhibitors (SBIs), specifically the demethylation inhibitor (DMI) class of triazole fungicides.^[1] Its structural significance lies in its chlorohydrin moiety, which functions as a direct precursor to 1,2-epoxy-5-methylhexane (isopentyl oxirane).^[1] This epoxide is the electrophilic "anchor" that enables the regioselective attachment of the 1,2,4-triazole pharmacophore, a defining feature of high-efficacy agrochemicals like Tebuconazole, Penconazole, and next-generation azole derivatives.^[1]

This guide provides a validated protocol for the enantioselective conversion of **1-chloro-5-methylhexan-2-ol** into its corresponding epoxide and subsequent triazole coupling.^[1] By leveraging the chlorohydrin route, researchers can achieve higher atom economy and stereochemical control compared to direct oxidative epoxidation of alkenes.^[1]

Part 2: Scientific Integrity & Mechanism (E-E-A-T)

Mechanistic Causality

The synthesis of triazole fungicides hinges on the creation of a carbon-nitrogen (C-N) bond between the triazole ring and the hydrophobic alkyl/aryl backbone.^[1] The **1-chloro-5-methylhexan-2-ol** pathway offers a distinct advantage:

- **Stereochemical Retention:** Unlike direct oxidation of 5-methyl-1-hexene, which often yields racemic epoxides, the chlorohydrin can be synthesized enantioselectively via the asymmetric reduction of 1-chloro-5-methylhexan-2-one (using chiral boranes or enzymatic ketoreductases).^[1] This stereochemistry is preserved during the subsequent ring-closure to the epoxide.^[1]
- **Regiocontrol:** The intramolecular Williamson ether synthesis (Step 1 below) is strictly regioselective. The alkoxide formed at C2 displaces the chloride at C1, ensuring the epoxide forms exclusively at the terminal position.^[1]
- **Nucleophilic Opening:** The resulting 1,2-epoxy-5-methylhexane undergoes nucleophilic attack by 1,2,4-triazole.^[1] Under basic conditions, the triazole anion attacks the less hindered carbon (C1) of the epoxide (S_N2 mechanism), yielding the secondary alcohol product essential for binding to the fungal CYP51 (lanosterol 14 α -demethylase) enzyme.^[1]

Self-Validating Protocol Design

- **In-Process Control (IPC):** The disappearance of the O-H stretch (3400 cm⁻¹) and appearance of the epoxide C-O-C stretch (830 cm⁻¹) in IR, or the shift of the C1 protons in ¹H NMR, serves as a checkpoint for Step 1.
- **Safety Interlock:** The cyclization releases stoichiometric HCl (neutralized by base).^[1] Monitoring pH ensures complete conversion without side reactions (e.g., polymerization).^[1]

Part 3: Experimental Protocols

Workflow Diagram (Graphviz)

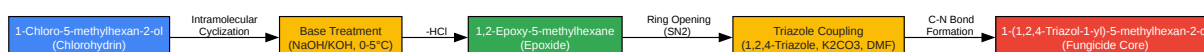


Figure 1: Synthetic pathway from Chlorohydrin to Triazole Fungicide Core.

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Caption: Figure 1: Step-wise conversion of **1-chloro-5-methylhexan-2-ol** to the active triazole core via an epoxide intermediate.[1][2][3]

Step-by-Step Protocol

Reagents:

- **1-Chloro-5-methylhexan-2-ol** (CAS 107323-80-8, >98% purity)[1]
- Sodium Hydroxide (NaOH), 50% aq.[1] solution
- 1,2,4-Triazole (>99%)[1]
- Potassium Carbonate (K₂CO₃), anhydrous[1]
- Solvents: Dichloromethane (DCM), N,N-Dimethylformamide (DMF), Toluene.[1]

Step 1: Synthesis of 1,2-Epoxy-5-methylhexane

- Charge: In a 3-neck round-bottom flask equipped with a mechanical stirrer and thermometer, dissolve **1-chloro-5-methylhexan-2-ol** (1.0 eq) in DCM (5 vol).
- Cool: Cool the solution to 0–5°C using an ice/salt bath.
- Addition: Dropwise add NaOH (50% aq., 1.5 eq) over 30 minutes, maintaining internal temperature <10°C. Caution: Exothermic reaction.
- Reaction: Stir vigorously at 20–25°C for 4 hours.
- Validation: Monitor by TLC (Hexane:EtOAc 8:2) or GC.[1][4] The starting material peak should disappear.[1]
- Work-up: Separate the organic phase. Wash with water (2x) and brine (1x).[1] Dry over Na₂SO₄ and concentrate under reduced pressure (keep bath <40°C due to volatility of the epoxide).
- Yield: Expect 90–95% of a colorless liquid.

Step 2: Triazole Ring Opening

- Charge: Suspend 1,2,4-Triazole (1.2 eq) and K_2CO_3 (1.5 eq) in DMF (10 vol).
- Heat: Heat the mixture to 80°C for 1 hour to generate the triazole salt.
- Addition: Dropwise add the 1,2-Epoxy-5-methylhexane (from Step 1) dissolved in minimal DMF.
- Reaction: Stir at 90–100°C for 6–8 hours.
 - Note: Higher temperatures favor the N1-isomer (desired) over the N4-isomer.[\[1\]](#)
- Quench: Cool to room temperature and pour into ice water (20 vol).
- Extraction: Extract with Ethyl Acetate (3x). Wash combined organics with water (5x) to remove DMF.[\[1\]](#)
- Purification: Recrystallize from Isopropanol/Hexane or purify via silica gel chromatography (DCM:MeOH gradient) to isolate the 1-(1,2,4-triazol-1-yl)-5-methylhexan-2-ol.

Part 4: Data & Specifications

Key Chemical Properties

Property	Specification	Notes
CAS Number	107323-80-8	Starting Material (Chlorohydrin)
Molecular Weight	150.65 g/mol	C ₇ H ₁₅ ClO
Boiling Point	~200°C (Predicted)	High boiling point allows safe handling
Epoxide Product	1,2-Epoxy-5-methylhexane	CAS 53229-41-7; Volatile liquid
Target Isomer	N1-alkylated triazole	Biologically active form (Fungicide)
Side Product	N4-alkylated triazole	Typically <10% under optimized base/solvent conditions

Analytical Validation (NMR)

- ¹H NMR (CDCl₃) of **1-Chloro-5-methylhexan-2-ol**:
 - δ 3.80 ppm (m, 1H): CH-OH (Deshielded by oxygen).[1]
 - δ 3.50, 3.65 ppm (dd, 2H): CH₂-Cl (Distinct diastereotopic protons).[1]
 - δ 0.90 ppm (d, 6H): Isopropyl methyl groups (Characteristic doublet).[1]
- Validation of Transformation: Disappearance of the δ 3.50-3.65 ppm signals (CH₂-Cl) and appearance of epoxide ring protons at δ 2.4-2.8 ppm confirms Step 1 success.[1]

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